

# Unveiling the Cross-Reactivity Profile of a DAPK Substrate Peptide: A Comparative Guide

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## Compound of Interest

Compound Name: DAPK Substrate Peptide TFA

Cat. No.: B15603156

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For researchers, scientists, and drug development professionals, understanding the specificity of kinase substrates is paramount. This guide provides a detailed comparison of the cross-reactivity of the Death-Associated Protein Kinase (DAPK) substrate peptide, KKRPQRRYSNVF, with a panel of other serine/threonine kinases. The data presented herein offers valuable insights into the potential for off-target phosphorylation, aiding in the design of more specific kinase assays and the interpretation of experimental results.

The DAPK substrate peptide is a well-established tool for measuring the activity of DAPK, a key regulator of apoptosis, autophagy, and tumor suppression. Its phosphorylation by DAPK occurs at the serine residue within the consensus RXXS motif. However, given the conserved nature of phosphorylation motifs among kinases, the potential for this peptide to be phosphorylated by other kinases exists, which could lead to inaccurate measurements of DAPK-specific activity. This guide presents a quantitative analysis of the phosphorylation of the DAPK substrate peptide by a selection of basophilic kinases that also recognize the RXXS motif.

## Comparative Analysis of Kinase Activity

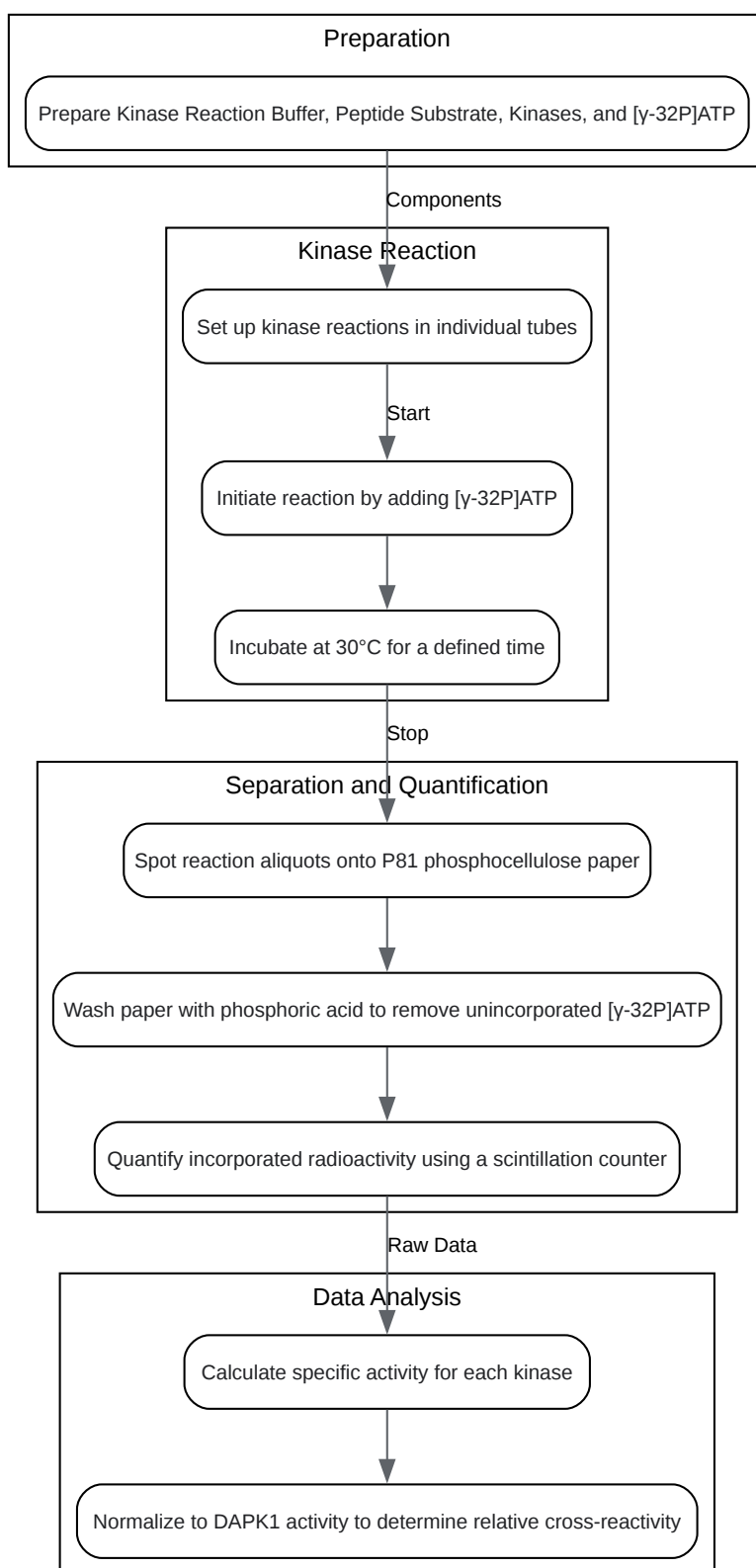
To assess the cross-reactivity of the DAPK substrate peptide, its phosphorylation by several prominent basophilic serine/threonine kinases was quantified relative to the phosphorylation by DAPK1. The results, summarized in the table below, indicate that while DAPK1 exhibits the highest specific activity towards this peptide, a degree of cross-reactivity is observed with other kinases, most notably with Protein Kinase A (PKA) and, to a lesser extent, Akt1.

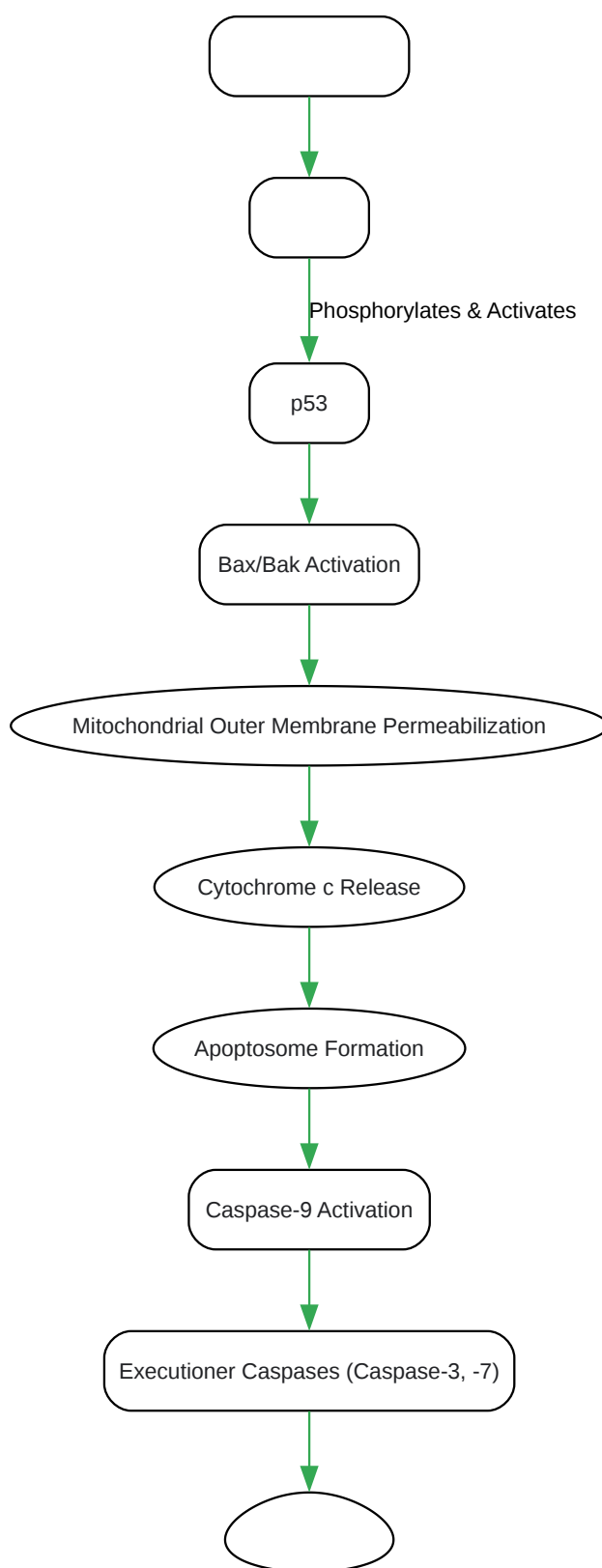
Kinase	Peptide Sequence	Relative Specific Activity (%)
DAPK1	KKRPQRRYSNVF	100
PKA	KKRPQRRYSNVF	35
PKC $\alpha$	KKRPQRRYSNVF	8
Akt1	KKRPQRRYSNVF	15
MAPK1 (ERK2)	KKRPQRRYSNVF	< 5

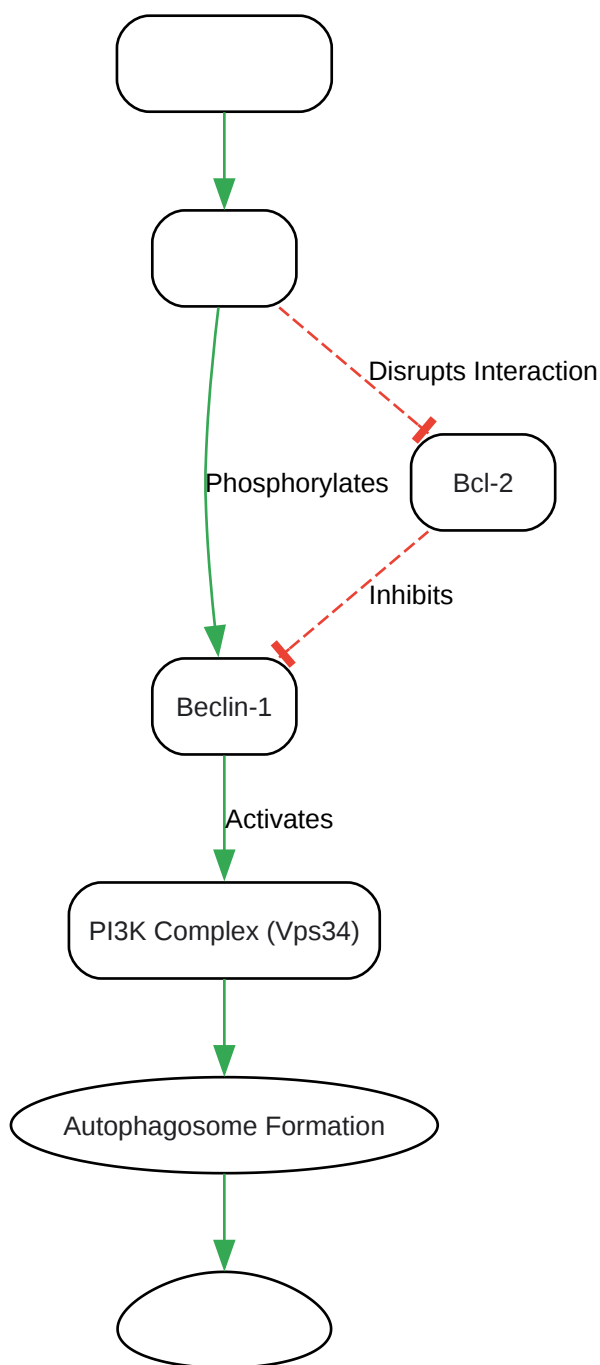
Note: Relative specific activity is expressed as a percentage of the activity observed with DAPK1.

## Experimental Workflow for Kinase Cross-Reactivity Profiling

The following diagram outlines the experimental workflow employed to determine the kinase cross-reactivity of the DAPK substrate peptide.







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